

Personal protective equipment for handling Ethyl 2-hydroxypyrimidine-5-carboxylate

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Compound of Interest

Compound Name: *Ethyl 2-hydroxypyrimidine-5-carboxylate*

Cat. No.: B1313237

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Essential Safety and Handling Guide for Ethyl 2-hydroxypyrimidine-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **Ethyl 2-hydroxypyrimidine-5-carboxylate** (CAS No. 95928-49-7). Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of your research. The following information is synthesized from available safety data for this compound and its structural analogs.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 2-hydroxypyrimidine-5-carboxylate is classified with the following hazards:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

The signal word for this chemical is Warning.[1][2]

A comprehensive PPE strategy is mandatory to mitigate these risks. The following table summarizes the required PPE for handling this compound.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles or a full-face shield. Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166.	To prevent eye contact which can cause serious irritation. ^[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or chemical-resistant apron must be worn. Long pants and closed-toe shoes are required.	To prevent skin contact which can cause irritation. ^[3] Contaminated clothing should be removed and washed before reuse.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.	To prevent inhalation of dust or vapors, which may cause respiratory tract irritation. ^[3]
Body Protection	A complete chemical-resistant suit may be required for large-scale operations or in case of a spill.	To provide full-body protection from exposure. ^[4]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Ethyl 2-hydroxypyrimidine-5-carboxylate** is essential for safety and operational efficiency.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks. Wear appropriate PPE, including gloves and eye protection, during inspection.

- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated place.[3] The designated storage temperature is room temperature.[1][2] Keep away from incompatible materials such as strong oxidizing agents.

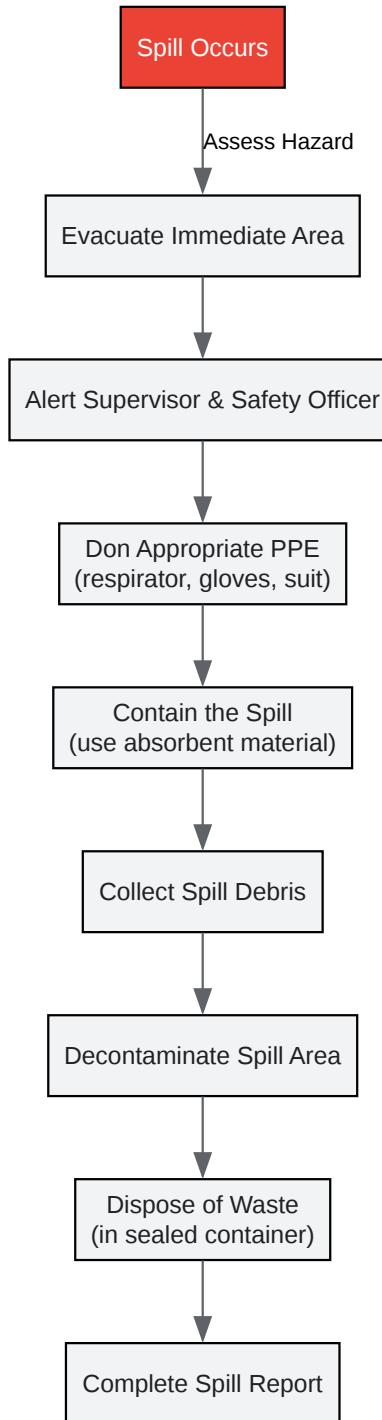
Handling and Use

- Engineering Controls: All work should be conducted in a well-ventilated laboratory, ideally within a certified chemical fume hood to minimize inhalation exposure.[3]
- Safe Handling Practices:
 - Avoid contact with skin and eyes.[3]
 - Avoid breathing dust or vapors.[3]
 - Wash hands thoroughly after handling.[3]
 - Do not eat, drink, or smoke in the laboratory.
 - Ensure that an eyewash station and safety shower are readily accessible.[3]

Spill Management

In the event of a spill, follow the established emergency protocol.

Chemical Spill Response Workflow

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Caption: Workflow for responding to a chemical spill.

Disposal Plan

- Waste Characterization: Unused **Ethyl 2-hydroxypyrimidine-5-carboxylate** and any contaminated materials (e.g., gloves, absorbent pads) should be considered hazardous waste.
- Containerization: Collect waste in a suitable, labeled, and tightly sealed container.
- Disposal Method: Dispose of the waste through a licensed professional waste disposal service.^[3] Do not dispose of it down the drain or in the regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols: First Aid Measures

In case of exposure, immediate action is critical.

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.^[3]
- Skin Contact: In case of skin contact, immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.^[3]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.^[3]
- Ingestion: If swallowed, do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Seek medical attention.^[3]

By implementing these safety and handling protocols, you can create a secure research environment and ensure the well-being of all laboratory personnel.

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